

Personal protective equipment for handling Dihydroguaiaretic Acid

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Compound of Interest

Compound Name: Dihydroguaiaretic Acid

Cat. No.: B1676311

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Essential Safety and Handling Guide for Dihydroguaiaretic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **Dihydroguaiaretic Acid** (NDGA). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Classification

Dihydroguaiaretic Acid is classified as hazardous.^[1] It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Dihydroguaiaretic Acid** to prevent skin contact, eye exposure, and inhalation of dust.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). A face shield may be necessary in situations with a high risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Lab coat or other protective clothing to prevent skin exposure.	Gloves should be inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
Respiratory Protection	A NIOSH-approved dust respirator or an N95 mask.	Required when dusts are generated. The user must ensure proper fit, maintenance, and cleaning of the respiratory protective device.

Operational Plan: Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a laboratory fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.

- Do not eat, drink, or smoke in the work area.
- Take precautionary measures against static discharge.
- Avoid prolonged or repeated exposure.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- For long-term storage, it is recommended to store in a freezer.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

Immediate action is crucial in the event of exposure to **Dihydroguaiaretic Acid**.

Exposure Route	First Aid Measures
Ingestion	If swallowed, call a POISON CENTER or doctor/physician immediately. Rinse mouth. Do NOT induce vomiting.
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Skin Contact	Immediately wash with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately get medical attention.

Spill and Disposal Plan

Spill Management:

- **Evacuate and Ventilate:** Evacuate the area and ensure adequate ventilation.
- **Avoid Dust Generation:** Avoid creating dust.
- **Containment:** Use proper personal protective equipment. Sweep up the spilled solid material and shovel it into a suitable container for disposal.
- **Decontamination:** Clean the spill site thoroughly.

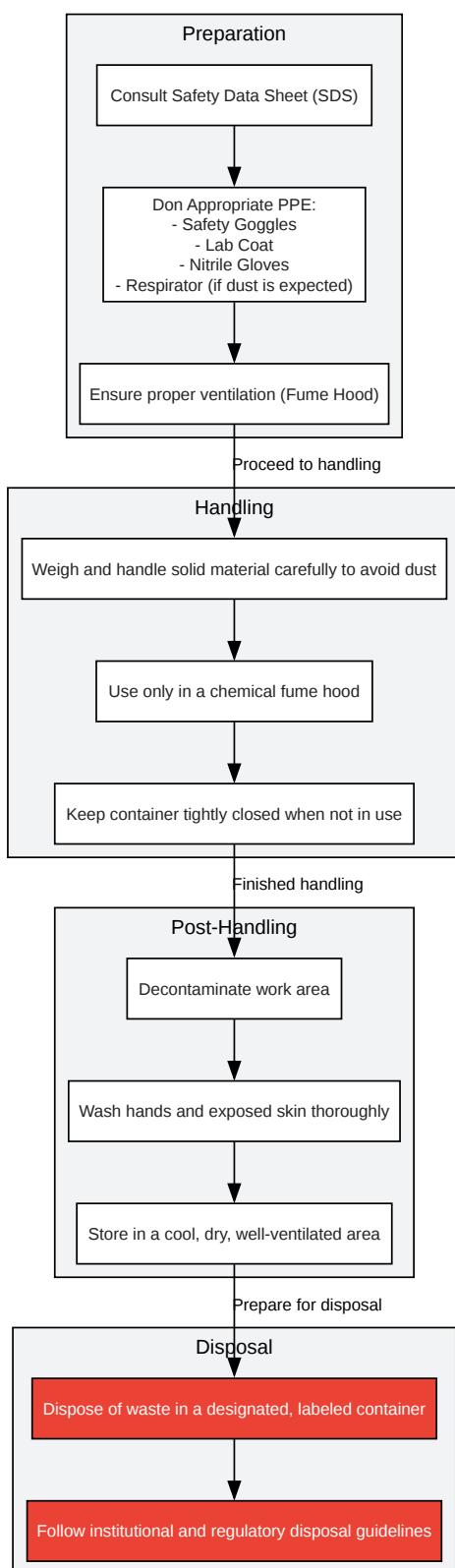
Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Disposal should be in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

Quantitative Data

Data Point	Value	Species
Oral LD50	2,000 mg/kg	Rat
Oral LD50	2 g/kg	Mouse
Intraperitoneal LD50	75 mg/kg	Mouse
Melting Point/Range	184 - 189 °C / 363.2 - 372.2 °F	N/A

Workflow for Safe Handling of Dihydroguaiaretic Acid



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Dihydroguaiaaretic Acid**.

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **Dihydroguaiaaretic Acid** before use.

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References

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